

# Available Experimental Data on Seroxetine

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## Compound Focus: Seroxetine Hydrochloride

CAS No.: 127685-30-7

Cat. No.: S543004

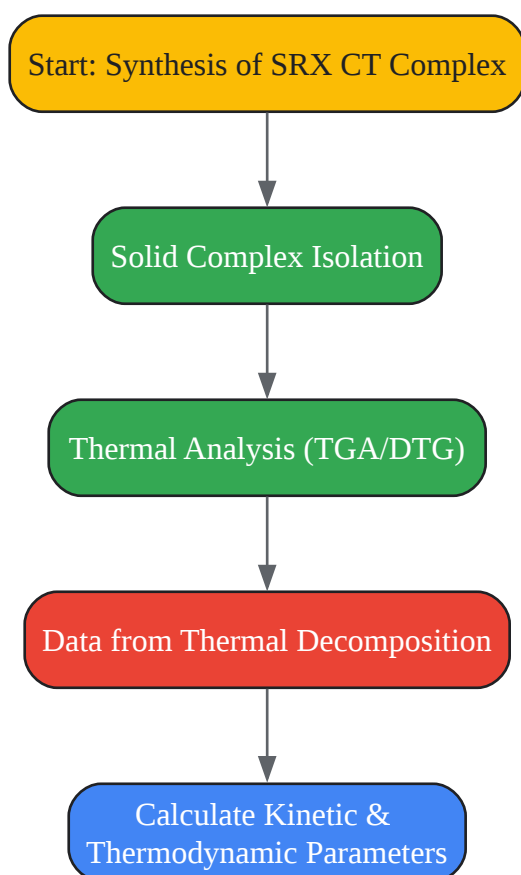
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The information below summarizes the key findings from a 2022 study that involved the thermal analysis of seroxetine charge–transfer complexes [1].

Aspect	Description
Drug Substance	Seroxetine (SRX) hydrochloride bulk drug substance [2].
Analytical Technique	Thermogravimetric analysis (TGA/DTG) [1].
Instrument	Shimadzu TGA-50H equipment [1].
Experimental Safeguards	Platinum pans, nitrogen gas flow, and a heating rate of 30 °C min <sup>-1</sup> [1].
Key Findings	Thermal stability of solid charge–transfer complexes was investigated; kinetic thermodynamic values were calculated from thermal decomposition diagrams [1].

## Detailed Experimental Protocol

For researchers looking to replicate or understand the methodology, the following experimental workflow and protocols were used in the identified study.



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### Synthesis of Solid Charge–Transfer Complexes [1]:

- The charge–transfer complexes were synthesized by reacting seproxetine (SRX) donor with various  $\pi$ –electron acceptors in a 1:1 molar ratio.
- The mixtures were stirred at room temperature for approximately one hour.
- The resulting precipitate was filtered, washed with a minimal amount of dichloromethane, and dried under vacuum over anhydrous calcium chloride ( $\text{CaCl}_2$ ).

### Thermal Analysis Protocol [1]:

- **Instrument:** Shimadzu TGA-50H.
- **Atmosphere:** Nitrogen gas flow.
- **Crucible:** Platinum pans.
- **Heating Rate:** 30 °C per minute.
- **Data Output:** The obtained TGA/DTG (Derivative Thermogravimetry) diagrams were used to study the thermal decomposition of the complexes and to calculate associated kinetic and thermodynamic parameters.

## What You Need to Know

- **Limited Public Data:** The search results indicate that seproxetine itself is a relatively under-studied compound in the public scientific literature [2]. The most detailed recent studies focus not on the pure drug, but on its **charge–transfer complexes** with various  $\pi$ –electron acceptors [3] [1].
- **Data Gap:** The available publication confirms that thermal analysis was performed and that kinetic parameters were calculated. However, the **specific numerical results**—such as decomposition temperatures, activation energies, and thermodynamic values—are **not provided** in the public abstracts or the information I found. The data is qualitative (confirming the technique was used) rather than quantitative.

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## References

1. Increasing the Efficacy of Seroxetine as an Antidepressant ... [pmc.ncbi.nlm.nih.gov]
2. | 1 Publications | 9 Citations | Top Authors | Related Topics Seroxetine [scispace.com]
3. Solution, and solid investigations on the charge–transfer... | CoLab [colab.ws]

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